

Proper Disposal of 4-Propylnonane: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 4-Propylnonane

CAS No.: 6165-37-3

Cat. No.: B13802712

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **4-Propylnonane** is not readily available in public domains. The following guidance is based on the general procedures for the disposal of non-halogenated hydrocarbons. Researchers must consult with their institution's Environmental Health and Safety (EHS) department for specific disposal protocols and conduct a thorough risk assessment before handling this chemical.

This guide provides essential safety and logistical information for the proper disposal of **4-Propylnonane**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

Chemical and Physical Properties of 4-Propylnonane

Due to the lack of a specific Safety Data Sheet, a complete profile of **4-Propylnonane's** physical and chemical properties is unavailable. The following table summarizes the known identifying information.

Property	Value	Source
CAS Number	6165-37-3	[1][2][3]
Molecular Formula	C ₁₂ H ₂₆	[1][2][4]
Molecular Weight	170.33 g/mol	[1][2]
IUPAC Name	4-propylnonane	[2]
Melting Point	-50.8°C (estimate)	[3]
Flash Point	Data not available	
Boiling Point	Data not available	
Toxicity Data	Data not available	

Pre-Disposal Safety and Handling

Before initiating any disposal procedures, it is crucial to adhere to the following safety measures:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- **Ventilation:** Handle **4-Propylnonane** and its waste in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.
- **Avoid Ingestion and Inhalation:** Do not eat, drink, or smoke in areas where chemicals are handled. Avoid breathing in vapors or mists.

Step-by-Step Disposal Protocol for 4-Propylnonane

As a non-halogenated hydrocarbon, **4-Propylnonane** must be disposed of as hazardous waste. Under no circumstances should it be poured down the drain or mixed with general refuse.

Step 1: Waste Segregation

Proper segregation of chemical waste is paramount to prevent dangerous reactions and ensure correct disposal.

- Non-Halogenated Waste Stream: **4-Propylnonane** waste should be collected in a designated container for non-halogenated organic solvents.[5][6][7]
- Avoid Mixing: Do not mix **4-Propylnonane** waste with the following:
 - Halogenated solvents (e.g., chloroform, dichloromethane).[6]
 - Acids, bases, or oxidizers.[8]
 - Aqueous waste.
 - Heavy metals.[7]

Step 2: Waste Collection

- Container Selection: Use a clean, leak-proof container made of a material compatible with hydrocarbons (e.g., high-density polyethylene or glass). The container must have a secure screw-top cap.
- Labeling: Before adding any waste, affix a "Hazardous Waste" label to the container. The label must clearly identify the contents as "Waste **4-Propylnonane**" or, if mixed with other compatible non-halogenated solvents, list all components with their estimated percentages.

Step 3: Waste Storage

- Secure Storage: Store the waste container in a designated, cool, dry, and well-ventilated satellite accumulation area.
- Secondary Containment: It is best practice to keep the waste container within a secondary containment tray to prevent the spread of any potential leaks.
- Flammability Precautions: Store away from sources of ignition, such as heat, sparks, and open flames. Flammable liquid waste should be stored in a fire-resistant cabinet.[8]

Step 4: Arranging for Final Disposal

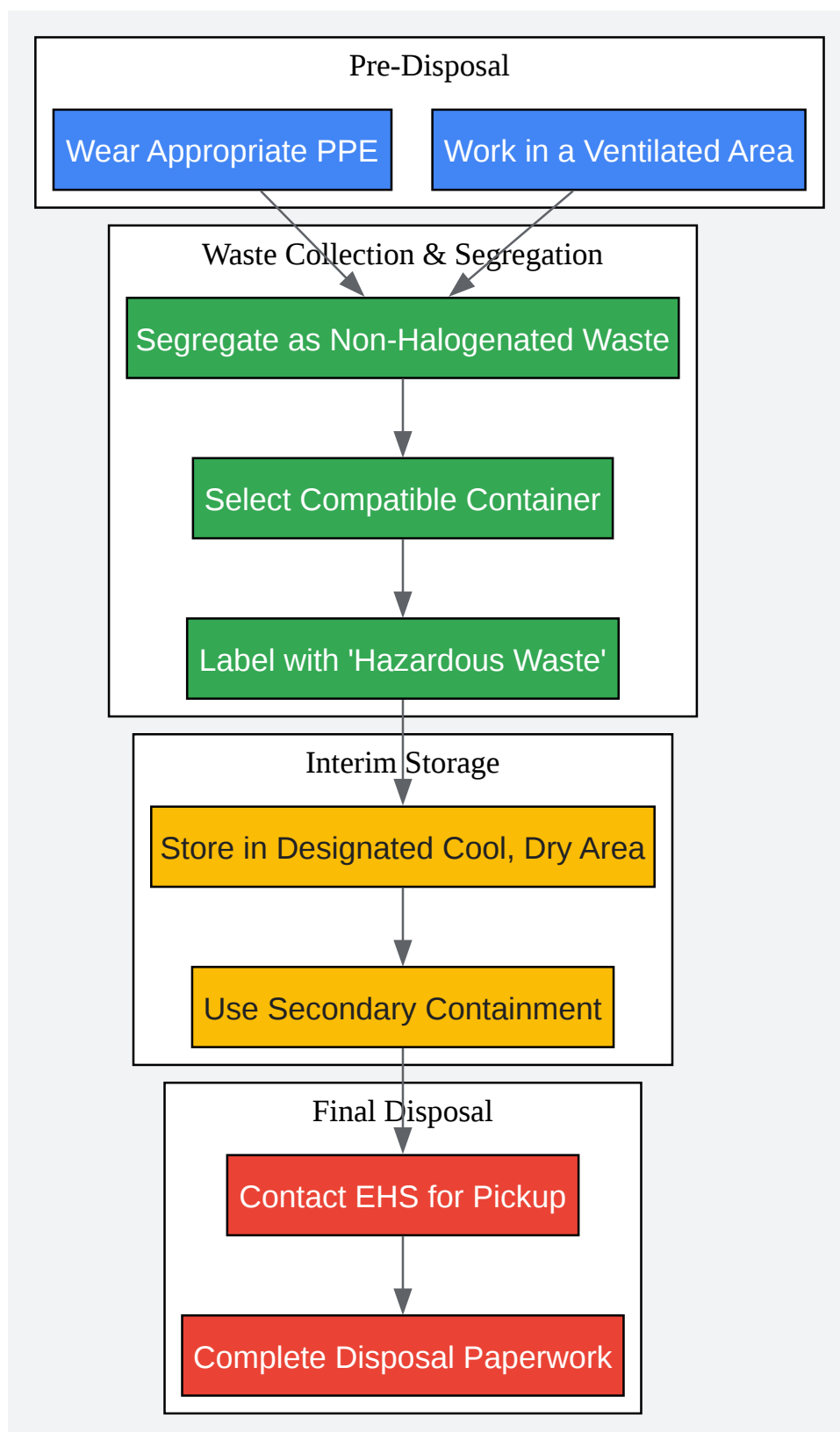
- **Contact EHS:** Once the waste container is nearly full (approximately 90% capacity to allow for expansion), contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup.
- **Follow Institutional Procedures:** Adhere to all institutional guidelines regarding waste pickup requests, manifesting, and record-keeping.

Spill and Emergency Procedures

In the event of a spill:

- **Evacuate and Alert:** Immediately alert personnel in the vicinity and evacuate the area if necessary.
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** For small spills, contain the liquid with an inert absorbent material such as vermiculite, sand, or commercial sorbent pads.
- **Cleanup:** Wearing appropriate PPE, carefully collect the absorbed material and place it in a sealed, labeled container for disposal as hazardous waste.
- **Large Spills:** For large spills, or if you are unsure how to proceed, evacuate the area and contact your institution's emergency response team.

Disposal Workflow for 4-Propylnonane



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Caption: Workflow for the proper disposal of **4-Propylnonane**.

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